

Application Note: Structural Characterization of Heptadecanedioic Acid using ^{13}C NMR Spectroscopy

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Compound of Interest

Compound Name: *Heptadecanedioic acid*

CAS No.: 2424-90-0

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Abstract

This application note provides a comprehensive guide for the structural characterization of **heptadecanedioic acid** using Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy. It is intended for researchers, scientists, and professionals in drug development and materials science who require robust analytical methods for the verification of long-chain dicarboxylic acids. This document outlines the theoretical principles of ^{13}C NMR, a detailed experimental protocol for sample preparation and data acquisition, and an in-depth guide to spectral interpretation. The causality behind experimental choices is explained to ensure technical accuracy and reproducibility.

Introduction: The Significance of Heptadecanedioic Acid

Heptadecanedioic acid ($\text{HOOC}-(\text{CH}_2)_{15}-\text{COOH}$), a C17 α,ω -dicarboxylic acid, is a valuable bifunctional molecule. Its long aliphatic chain and terminal carboxylic acid groups make it a key

building block in the synthesis of polymers, such as polyamides and polyesters, as well as in the formulation of lubricants, adhesives, and coatings. In the pharmaceutical industry, it can be utilized as a linker in drug-delivery systems or as a precursor in the synthesis of complex active pharmaceutical ingredients.

Given its wide range of applications, the unambiguous confirmation of its structure is a critical aspect of quality control and research and development. ^{13}C NMR spectroscopy is a powerful, non-destructive analytical technique that provides direct insight into the carbon skeleton of a molecule.^[1] Each unique carbon atom in a molecule produces a distinct signal in the ^{13}C NMR spectrum, making it an invaluable tool for structural elucidation.^{[2][3]}

Principles of ^{13}C NMR Spectroscopy

Carbon-13 NMR spectroscopy relies on the magnetic properties of the ^{13}C isotope, which has a nuclear spin of $\frac{1}{2}$.^{[2][4]} Unlike the most abundant isotope, ^{12}C , which is NMR-inactive, the ^{13}C nucleus can be excited by radiofrequency pulses in the presence of a strong magnetic field.^[2] The low natural abundance of ^{13}C (approximately 1.1%) and its smaller gyromagnetic ratio result in a lower intrinsic sensitivity compared to proton (^1H) NMR.^{[3][4]}

To overcome this, modern NMR experiments employ techniques such as proton decoupling and signal averaging.^[5] In a standard proton-decoupled ^{13}C NMR experiment, all signals appear as singlets, as the splitting from attached protons is removed. This simplifies the spectrum, with each peak corresponding to a unique carbon environment.^{[3][5]} The position of a signal in the spectrum, known as the chemical shift (δ), is highly dependent on the electronic environment of the carbon atom and is reported in parts per million (ppm).^{[6][7]}

Experimental Protocol

This section details a robust protocol for acquiring a high-quality ^{13}C NMR spectrum of **heptadecanedioic acid**.

Sample Preparation

The quality of the NMR spectrum is highly dependent on proper sample preparation.

Materials:

- **Heptadecanedioic acid** ($\geq 98\%$ purity)
- Deuterated chloroform (CDCl_3) or Deuterated dimethyl sulfoxide (DMSO-d_6)
- 5 mm NMR tubes
- Vortex mixer
- Pipettes

Protocol:

- **Solvent Selection:** **Heptadecanedioic acid** has limited solubility in CDCl_3 at room temperature. DMSO-d_6 is an excellent alternative due to its high polarity, which can effectively dissolve the dicarboxylic acid. The choice of solvent will influence the chemical shifts slightly, and the solvent peak itself will be visible in the spectrum (DMSO-d_6 at ~ 39.5 ppm).^[8]
- **Concentration:** Due to the low sensitivity of ^{13}C NMR, a relatively high concentration is recommended.^{[9][10]} Aim for a concentration of 50-100 mg of **heptadecanedioic acid** in 0.6-0.7 mL of deuterated solvent.^[10]
- **Dissolution:** Weigh the desired amount of **heptadecanedioic acid** and transfer it to a clean, dry vial. Add the deuterated solvent and use a vortex mixer to aid dissolution. Gentle heating may be required, especially for higher concentrations.
- **Transfer to NMR Tube:** Once fully dissolved, transfer the solution to a 5 mm NMR tube. Ensure the solution is free of any particulate matter.
- **Internal Standard (Optional):** For precise chemical shift referencing, an internal standard such as tetramethylsilane (TMS) can be added. However, for routine structural confirmation, referencing to the residual solvent peak is generally sufficient.^[10]

NMR Data Acquisition

The following parameters are recommended for a standard ^{13}C NMR experiment on a 400 MHz or 500 MHz NMR spectrometer.

Instrument Parameters:

- Spectrometer Frequency: e.g., 100 or 125 MHz for ^{13}C
- Pulse Program: A standard single-pulse experiment with proton decoupling (e.g., zgpg30 on Bruker instruments).
- Acquisition Time (AQ): ~1-2 seconds.
- Relaxation Delay (D1): 5-10 seconds. A longer delay is crucial for ensuring quantitative accuracy, especially for quaternary carbons like the carbonyls, although for simple identification, a shorter delay may suffice.
- Number of Scans (NS): 1024 to 4096 scans, depending on the sample concentration. More scans will improve the signal-to-noise ratio.[5]
- Temperature: 298 K (25 °C).

Spectral Interpretation and Data Analysis

The structure of **heptadecanedioic acid** is highly symmetrical, which simplifies its ^{13}C NMR spectrum.

Predicted ^{13}C NMR Spectrum

Due to the plane of symmetry in the middle of the aliphatic chain, we expect to see only 9 distinct signals for the 17 carbon atoms.

Carbon Atom(s)	Predicted Chemical Shift (δ , ppm)	Assignment
C1, C17	175 - 185	Carboxylic Acid Carbonyl (COOH)
C2, C16	33 - 36	Methylene adjacent to COOH
C3, C15	24 - 26	Methylene (β to COOH)
C4, C14	28 - 30	Aliphatic Methylene
C5, C13	28 - 30	Aliphatic Methylene
C6, C12	28 - 30	Aliphatic Methylene
C7, C11	28 - 30	Aliphatic Methylene
C8, C10	28 - 30	Aliphatic Methylene
C9	28 - 30	Central Methylene

Note: The chemical shifts for the central methylene carbons (C4-C9) are very similar and may overlap, potentially resulting in fewer than 9 resolved peaks.

Detailed Peak Assignments

- Carboxylic Acid Carbons (C1, C17): The most downfield signal, typically in the range of 175-185 ppm, is characteristic of the carboxylic acid carbonyl carbon.^{[11][12]} Its deshielded nature is due to the strong electron-withdrawing effect of the two oxygen atoms.
- Methylene Carbons (C2-C16): The carbons of the long methylene chain will appear in the aliphatic region of the spectrum, generally between 24 and 36 ppm.^[7]
 - The methylene carbons alpha to the carbonyl groups (C2 and C16) will be the most downfield in this region (around 33-36 ppm) due to the electron-withdrawing effect of the carboxylic acid.
 - The methylene carbons beta to the carbonyls (C3 and C15) will appear slightly upfield (around 24-26 ppm).

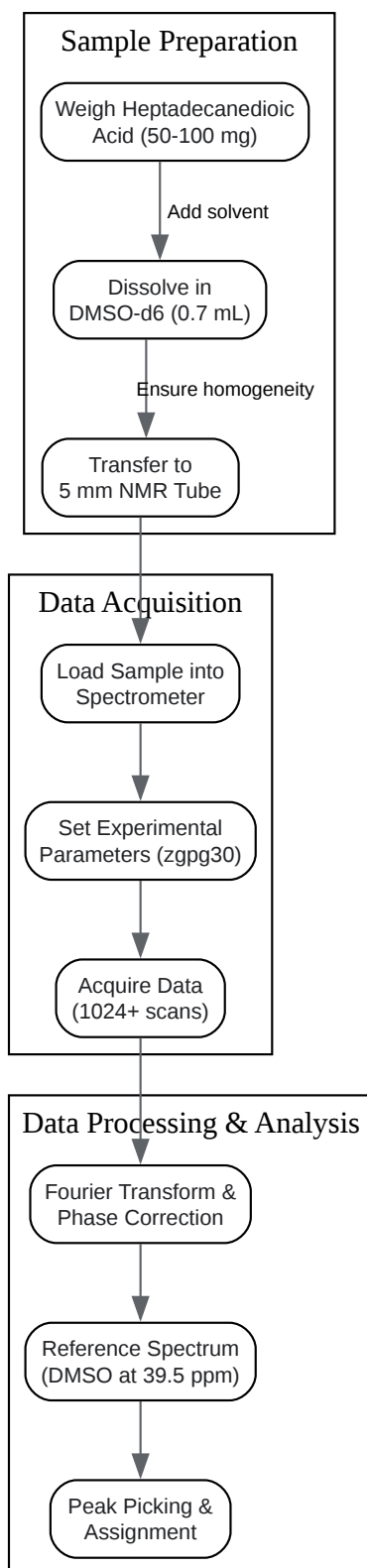
- The remaining methylene carbons (C4 to C14) will have very similar chemical environments, leading to a cluster of signals in the 28-30 ppm range. High-field instruments may be able to resolve these individual signals.

Data Presentation and Validation

All presented data should conform to established standards for reporting NMR data, such as those outlined by ASTM E386.^{[13][14][15]} This includes proper referencing of the chemical shift scale and clear annotation of peaks. The trustworthiness of the data is ensured by comparing the observed spectrum with the predicted spectrum. The number of signals should correspond to the molecular symmetry, and the chemical shifts should fall within the expected ranges for the assigned functional groups.

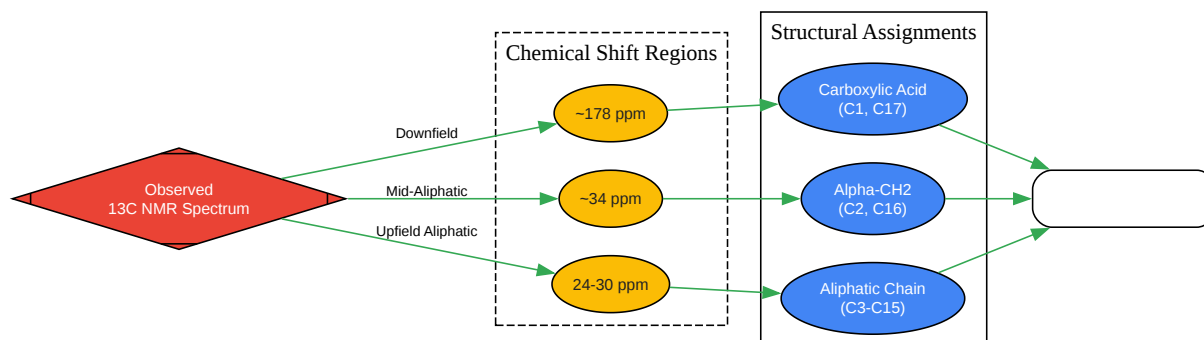
Visualizing the Workflow and Logic

The following diagrams illustrate the experimental workflow and the logical process of spectral interpretation.



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Figure 1. Experimental workflow for ^{13}C NMR analysis.



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Figure 2. Logic diagram for spectral interpretation.

Conclusion

¹³C NMR spectroscopy is a definitive method for the structural characterization of **heptadecanedioic acid**. The inherent symmetry of the molecule leads to a simplified spectrum that is readily interpretable. By following the detailed protocol for sample preparation and data acquisition, a high-quality spectrum can be obtained. The characteristic chemical shifts of the carbonyl and various methylene carbons provide unambiguous confirmation of the molecular structure, ensuring the identity and purity of this important chemical building block for its intended applications in research and industry.

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